

Technical Guide: 1-(4-Methoxycyclohexyl)propan-1-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Methoxycyclohexyl)propan-1-one

Cat. No.: B1383015

[Get Quote](#)

CAS Number: 859055-52-0

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(4-Methoxycyclohexyl)propan-1-one is a chemical compound with the CAS number 859055-52-0.^[1] Structurally, it features a propan-1-one moiety attached to a 4-methoxycyclohexyl ring. This molecule is of potential interest to researchers in organic synthesis, medicinal chemistry, and materials science due to its combination of a flexible cycloaliphatic core and a reactive ketone group. This guide provides a summary of the currently available technical information for this compound.

Chemical and Physical Properties

A summary of the fundamental properties of **1-(4-Methoxycyclohexyl)propan-1-one** is provided in the table below. This information is crucial for its handling, characterization, and use in experimental settings.

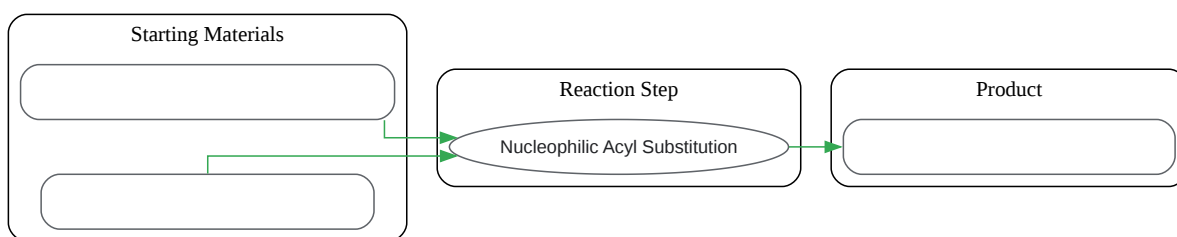
Property	Value	Source
CAS Number	859055-52-0	[1]
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1]
Molecular Weight	170.25 g/mol	[1]

Note: Detailed experimental data on properties such as boiling point, melting point, and solubility are not readily available in the public domain.

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols for **1-(4-Methoxycyclohexyl)propan-1-one** are not extensively documented in publicly available scientific literature. Commercial suppliers list it as a research chemical, suggesting its synthesis is achievable, likely through standard organic chemistry reactions. A plausible synthetic route is illustrated in the workflow diagram below.

Hypothetical Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: A potential synthetic route to **1-(4-Methoxycyclohexyl)propan-1-one**.

Methodology:

A potential method for the synthesis of **1-(4-Methoxycyclohexyl)propan-1-one** could involve the reaction of a derivative of 4-methoxycyclohexanecarboxylic acid with an organometallic

propyl reagent.

- **Activation of Carboxylic Acid:** The carboxylic acid would first be converted to a more reactive species, such as an acid chloride or an ester.
- **Grignard or Organolithium Reaction:** The activated carboxylic acid derivative would then be reacted with a propyl organometallic reagent, such as propyllithium or propylmagnesium bromide. This would involve a nucleophilic acyl substitution to form the ketone.
- **Work-up and Purification:** The reaction mixture would then be quenched and the desired product, **1-(4-Methoxycyclohexyl)propan-1-one**, would be isolated and purified using standard techniques like column chromatography.

Note: This is a generalized, hypothetical protocol. The specific reaction conditions, including solvent, temperature, and reaction time, would need to be optimized.

Analytical Characterization

Standard analytical techniques would be employed to confirm the identity and purity of **1-(4-Methoxycyclohexyl)propan-1-one**.

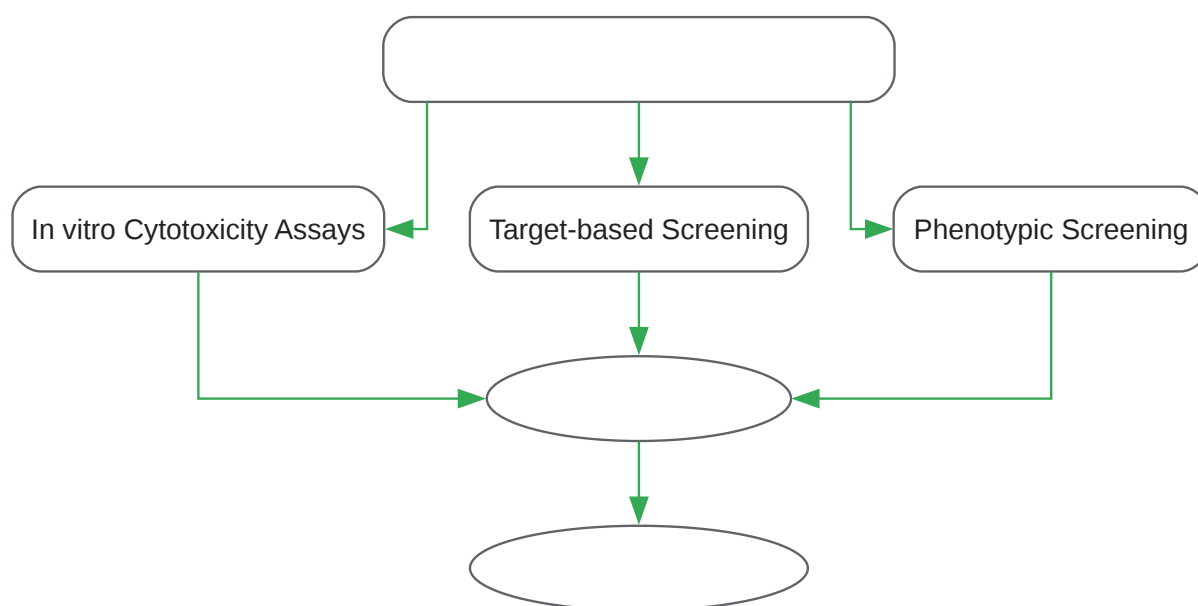
Analytical Method	Expected Observations
Nuclear Magnetic Resonance (NMR) Spectroscopy	^1H and ^{13}C NMR would confirm the presence of the methoxy group, the cyclohexyl ring protons, and the protons of the propyl group. The chemical shifts and coupling patterns would be characteristic of the proposed structure.
Mass Spectrometry (MS)	The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (170.25 g/mol).
Infrared (IR) Spectroscopy	An IR spectrum would exhibit a strong absorption band characteristic of a ketone carbonyl group ($\text{C}=\text{O}$) around 1710 cm^{-1} .

Biological Activity and Signaling Pathways

As of the date of this guide, there is no specific information in peer-reviewed scientific literature regarding the biological activity or mechanism of action of **1-(4-Methoxycyclohexyl)propan-1-one**. Research on structurally related compounds containing a propan-1-one moiety has explored various biological activities; however, direct extrapolation to the title compound is not scientifically sound without experimental validation.

Given the lack of data, no signaling pathways or experimental workflows for biological evaluation can be provided at this time. Researchers interested in the pharmacological potential of this compound would need to conduct initial screening assays to determine any biological effects.

Logical Workflow for Preliminary Biological Screening



[Click to download full resolution via product page](#)

Caption: A general workflow for the initial biological evaluation of a novel compound.

Safety and Handling

A formal Safety Data Sheet (SDS) for **1-(4-Methoxycyclohexyl)propan-1-one** is not widely available. As with any chemical of unknown toxicity, it should be handled with care in a well-

ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.

Conclusion

1-(4-Methoxycyclohexyl)propan-1-one is a chemical compound with a confirmed CAS number and basic chemical properties. However, there is a notable absence of in-depth technical data in the public domain regarding its synthesis, experimental protocols, and biological activity. This presents an opportunity for researchers to explore the properties and potential applications of this molecule. The information and hypothetical workflows provided in this guide are intended to serve as a starting point for such investigations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PubChemLite - 1-(4-methoxycyclohexyl)propan-1-one (C10H18O2) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Technical Guide: 1-(4-Methoxycyclohexyl)propan-1-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1383015#1-4-methoxycyclohexyl-propan-1-one-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com